

"Nitrocyclopentane CAS number and molecular weight"

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Compound of Interest

Compound Name: Nitrocyclopentane

Cat. No.: B1585555

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Nitrocyclopentane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **nitrocyclopentane**, a versatile cyclic nitroalkane. It covers its fundamental chemical and physical properties, detailed synthesis methodologies, and significant chemical transformations. Special emphasis is placed on its applications in organic synthesis and its relevance to drug discovery and development. This document also includes detailed experimental protocols for its synthesis and key reactions, alongside a summary of its toxicological profile and safety considerations.

Introduction

Nitrocyclopentane is an organic compound featuring a five-membered cyclopentane ring substituted with a nitro group ($-\text{NO}_2$).^[1] Its unique structural and electronic properties make it a valuable intermediate in various chemical syntheses. The electron-withdrawing nature of the nitro group significantly influences the reactivity of the cyclopentane ring, rendering the alpha-carbon acidic and enabling a range of chemical transformations.^[2] This guide aims to be a comprehensive resource for researchers and professionals working with or considering the use of **nitrocyclopentane** in their work.

Chemical and Physical Properties

Nitrocyclopentane is a colorless to pale yellow liquid under standard conditions.[3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Nitrocyclopentane**

Property	Value	Reference(s)
CAS Number	2562-38-1	[4][5][6]
Molecular Formula	C ₅ H ₉ NO ₂	[1][5]
Molecular Weight	115.13 g/mol	[1][5][6]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	179-180 °C	[4][7]
Density	1.086 g/mL at 25 °C	[4][6]
Refractive Index (n ₂₀ /D)	1.454	[4][6]
Flash Point	67 °C (152.6 °F) - closed cup	[6]
Solubility	Soluble in common organic solvents.	
InChI Key	CJSZWOGCKKDSJG-UHFFFAOYSA-N	[5]
SMILES	C1CCC(C1)--INVALID-LINK--[O-]	[1]

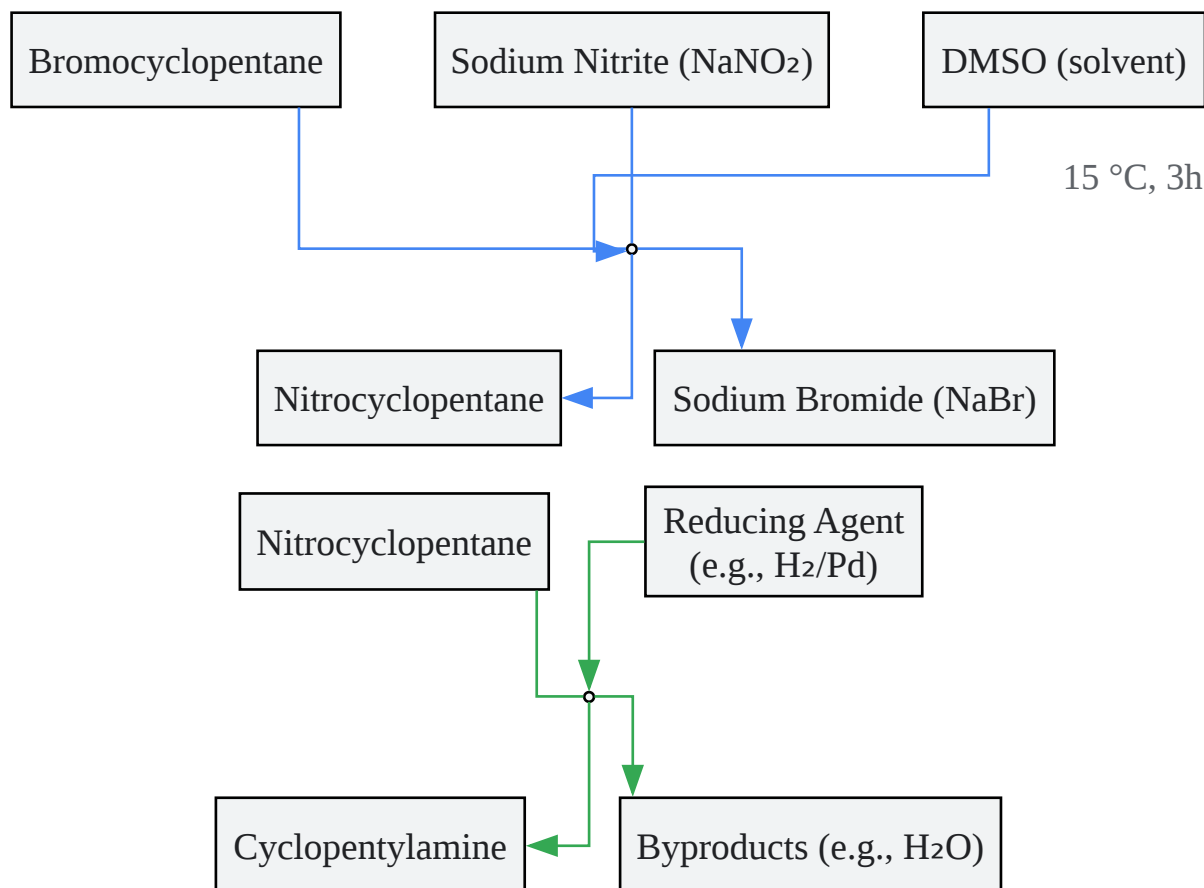
Synthesis of Nitrocyclopentane

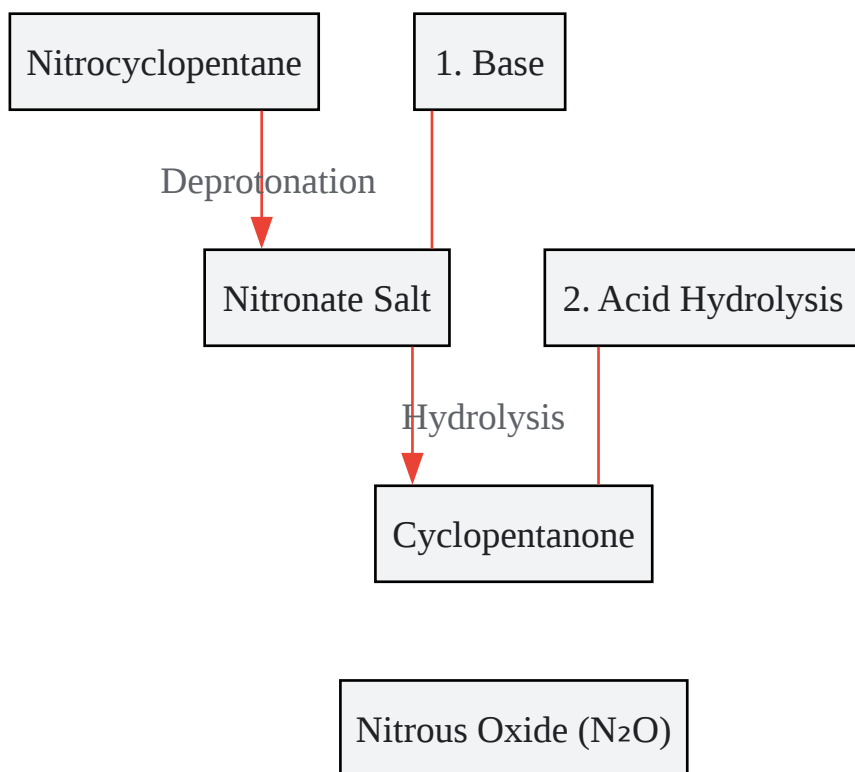
Nitrocyclopentane can be synthesized through various methods, with the most common being nucleophilic substitution and direct nitration.

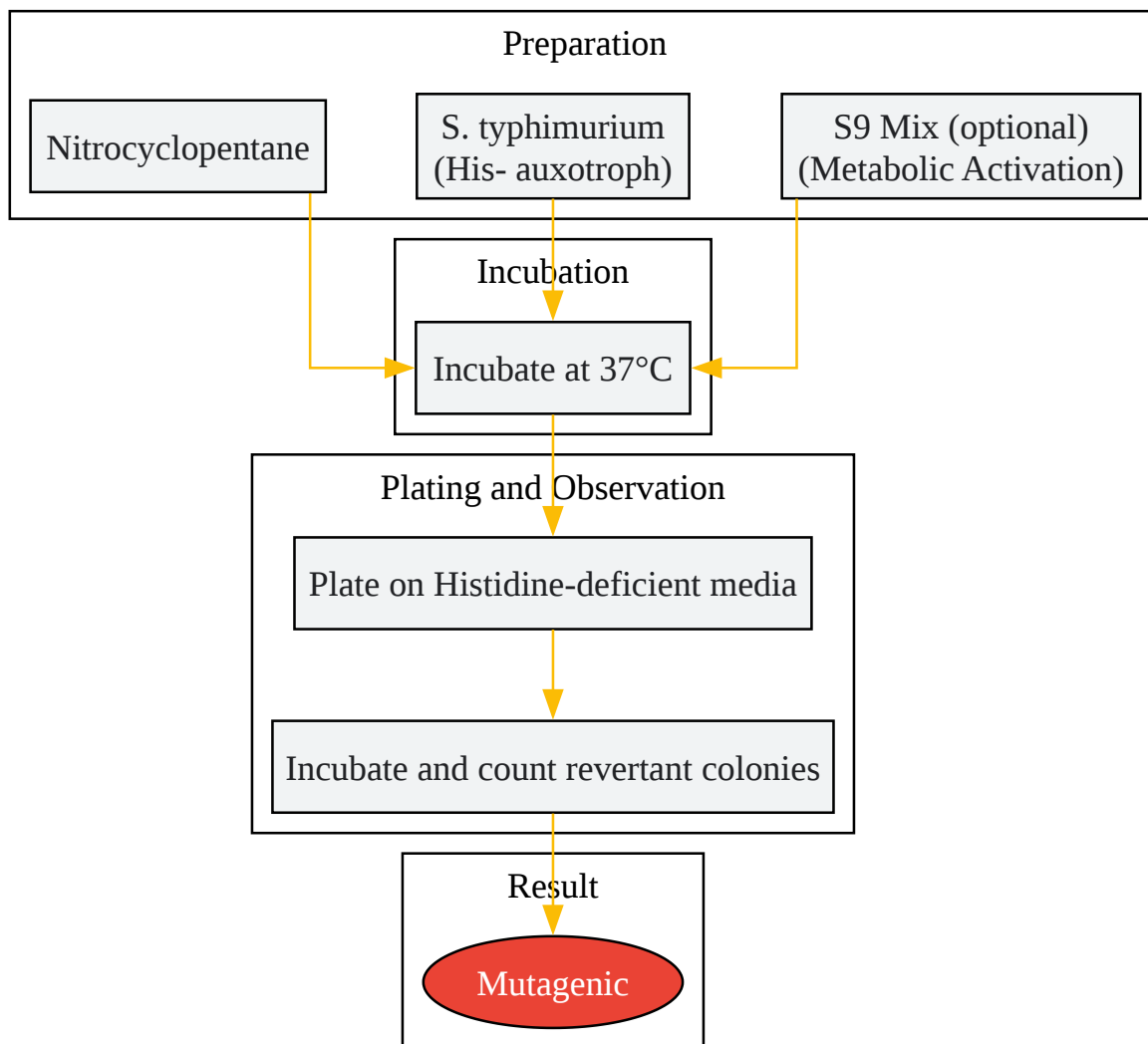
Synthesis via Nucleophilic Substitution

A reliable method for the laboratory-scale synthesis of **nitrocyclopentane** involves the reaction of a cyclopentyl halide with a nitrite salt.

Diagram 1: Synthesis of **Nitrocyclopentane** from Bromocyclopentane







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